

Safeguarding Your Research: Essential Safety and Handling Protocols for N-Oleoyl Valine

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Compound of Interest

Compound Name: N-Oleoyl Valine

Cat. No.: B593688

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **N-Oleoyl Valine**, fostering a culture of safety and building trust in your operational procedures. The following procedural guidance is designed to directly address key questions regarding the safe handling, storage, and disposal of this compound.

Chemical Identifier and Properties

| Property | Value | Reference |
|-------------------|--|---|
| Chemical Name | N-[(9Z)-1-oxo-9-octadecen-1-yl]-L-valine | [1] [2] [3] |
| CAS Number | 60374-41-6 | [1] [2] |
| Molecular Formula | C23H43NO3 | |
| Molecular Weight | 381.6 g/mol | |
| Formulation | A solution in methyl acetate | |

Hazard Identification and Personal Protective Equipment (PPE)

N-Oleoyl Valine, as supplied in methyl acetate, is classified as a hazardous substance. The primary hazards are associated with the solvent.

Hazards:

- Highly flammable liquid and vapor.
- Causes serious eye irritation.
- May cause drowsiness or dizziness.

It is crucial to handle this material with care, treating it as potentially hazardous until further toxicological data is available.

| PPE | Specification | Rationale |
|------------------------|--|---|
| Eye/Face Protection | Chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. | Protects against splashes of the methyl acetate solution, which can cause serious eye irritation. |
| Skin Protection | Wear appropriate protective gloves (e.g., nitrile) and a lab coat. | Prevents skin contact with the chemical solution. |
| Respiratory Protection | Work in a well-ventilated area, preferably a chemical fume hood. | Minimizes inhalation of methyl acetate vapors, which can cause drowsiness or dizziness. |

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for laboratory safety and regulatory compliance.

Step-by-Step Handling Protocol

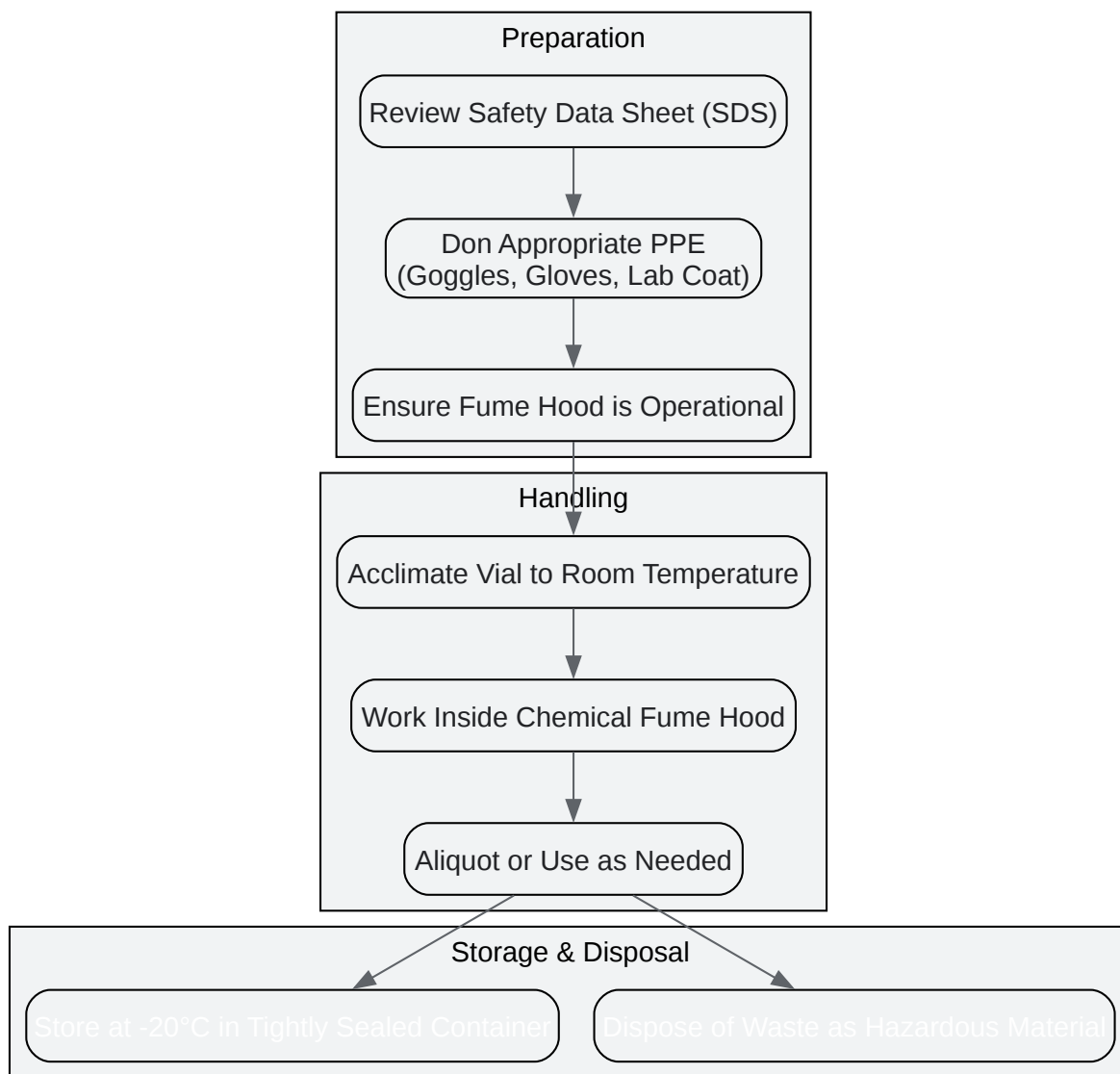
- **Preparation:** Before handling, ensure that a chemical fume hood is operational and that all necessary PPE is readily available and in good condition. Have an emergency eyewash station and safety shower accessible.
- **Acclimatization:** Allow the vial to warm to room temperature before opening to prevent condensation of atmospheric moisture.
- **Aliquoting:** If creating smaller aliquots for single-use, do so in the chemical fume hood. Use appropriate, clean glassware and tools.
- **Solvent Evaporation:** If the methyl acetate needs to be removed, this should be done under a gentle stream of inert gas (e.g., nitrogen or argon) in a well-ventilated fume hood.
- **Storage:** Store **N-Oleoyl Valine** at -20°C in a tightly sealed container. The product is stable for at least two years under these conditions.

Disposal Plan

All waste materials, including empty vials, contaminated gloves, and any unused product, should be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for the disposal of flammable liquids and chemical waste. Do not dispose of down the drain or in regular trash.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key decision points and safety procedures for handling **N-Oleoyl Valine** in a laboratory setting.



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Caption: Workflow for Safe Handling of **N-Oleoyl Valine**.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. Sapphire North America [sapphire-usa.com]
- 3. calpaclab.com [calpaclab.com]
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